

An In-depth Technical Guide to 5-Bromo-3-fluoropyridine-2-carboxamide

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Compound of Interest

Compound Name: 5-Bromo-3-fluoropyridine-2-carboxamide

Cat. No.: B1287184

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Bromo-3-fluoropyridine-2-carboxamide**, a key chemical intermediate. The document details its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its current and potential applications in the field of medicinal chemistry and drug development. This guide is intended to be a valuable resource for researchers and scientists working with this compound.

Chemical Identity and Properties

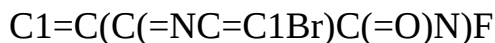
5-Bromo-3-fluoropyridine-2-carboxamide is a halogenated pyridine derivative. The presence of bromine, fluorine, and a carboxamide group on the pyridine ring makes it a versatile building block in organic synthesis, particularly for the development of novel therapeutic agents.

CAS Number: 669066-90-4

Synonyms:

- 5-Bromo-3-fluoropicolinamide
- 3-fluoro-5-bromopyridine-2-carboxamide

Chemical Structure:



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Molecular Structure

Table 1: Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C ₆ H ₄ BrFN ₂ O	[1]
Molecular Weight	219.01 g/mol	[1]
Appearance	Solid	[1]
Purity	97%	[1]
InChI	InChI=1S/C6H4BrFN2O/c7-3-1-4(8)5(6(9)11)10-2-3/h1-2H,(H2,9,11)	[1]
InChI Key	LSGUIZIRGUAPRZ-UHFFFAOYSA-N	[1]

Synthesis

5-Bromo-3-fluoropyridine-2-carboxamide can be synthesized from its corresponding carboxylic acid, 5-Bromo-3-fluoropyridine-2-carboxylic acid. This conversion involves the formation of an amide bond, a fundamental transformation in organic chemistry. Several methods exist for this transformation. Below is a generalized experimental protocol based on common amidation procedures.

Experimental Protocol: Amidation of 5-Bromo-3-fluoropyridine-2-carboxylic acid

This protocol outlines a common method for the synthesis of amides from carboxylic acids using a coupling agent.

Materials:

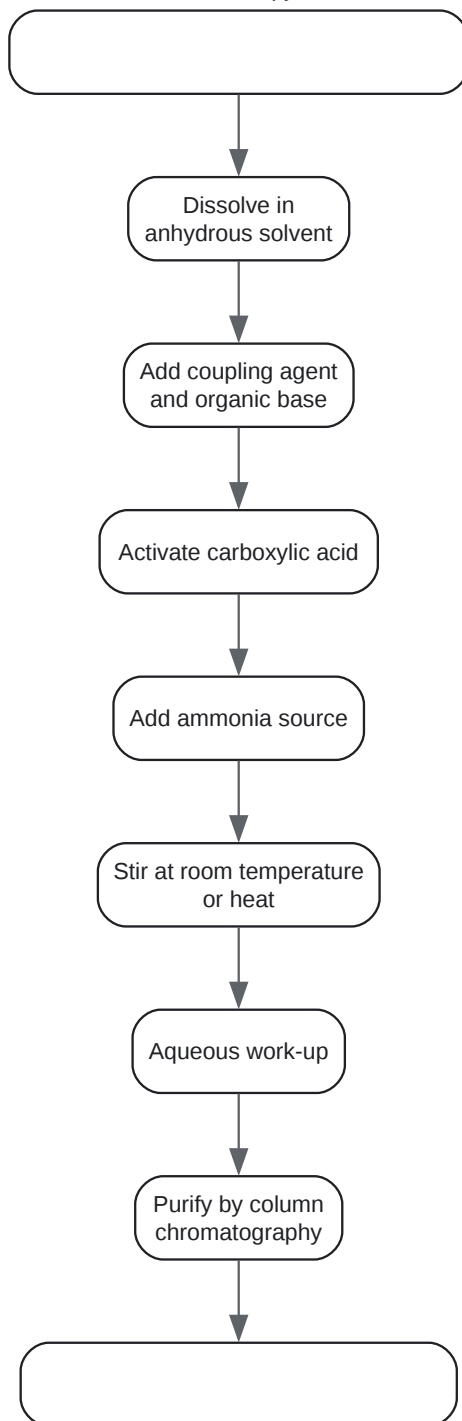
- 5-Bromo-3-fluoropyridine-2-carboxylic acid
- Ammonia source (e.g., ammonium chloride, aqueous ammonia)
- Coupling agent (e.g., HBTU, EDC)
- Organic base (e.g., triethylamine, diisopropylethylamine)
- Anhydrous solvent (e.g., dichloromethane, dimethylformamide)
- Magnesium sulfate or sodium sulfate (for drying)
- Silica gel for chromatography

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve 5-Bromo-3-fluoropyridine-2-carboxylic acid in an appropriate anhydrous solvent.
- **Activation:** Add the coupling agent and the organic base to the solution. Stir the mixture at room temperature for a specified time to activate the carboxylic acid.
- **Amidation:** Introduce the ammonia source to the reaction mixture. The reaction is typically stirred at room temperature or gently heated to drive it to completion.
- **Work-up:** Upon completion, the reaction mixture is diluted with an organic solvent and washed sequentially with an acidic solution, a basic solution, and brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate or sodium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by column chromatography on silica gel to yield pure **5-Bromo-3-fluoropyridine-2-carboxamide**.^{[2][3][4]}

Diagram 1: Synthesis Workflow

Synthesis of 5-Bromo-3-fluoropyridine-2-carboxamide

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Synthesis Workflow Diagram

Applications in Drug Discovery and Medicinal Chemistry

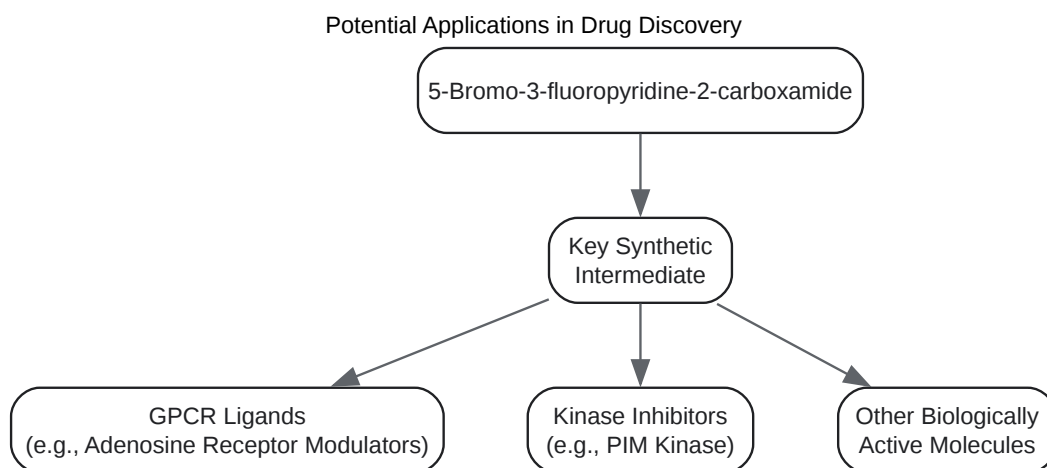
While specific applications of **5-Bromo-3-fluoropyridine-2-carboxamide** are not extensively documented in publicly available literature, its structural motifs are present in molecules with significant biological activity. The pyridine carboxamide scaffold is a common feature in many pharmaceutical compounds.

The precursor, 5-Bromo-3-fluoropyridine-2-carboxylic acid, has been utilized in the synthesis of allosteric modulators of adenosine A₂A receptors, which are targets for insomnia treatments.[5] This suggests that derivatives, including the carboxamide, could be valuable intermediates for developing new therapeutics targeting G-protein coupled receptors.

Furthermore, the related compound, 5-Bromo-3-fluoro-pyridine-2-carbonitrile, is synthesized from 5-bromo-3-fluoro-pyridine-2-carboxylic acid amide, highlighting the utility of the target compound as a synthetic intermediate.[6]

The development of potent and selective kinase inhibitors is another area where this compound could be relevant. For instance, a structurally related fluoropicolinamide derivative, N-(4-((1R,3S,5S)-3-Amino-5-methylcyclohexyl)pyridin-3-yl)-6-(2,6-difluorophenyl)-5-fluoropicolinamide (PIM447), has been identified as a potent inhibitor of PIM kinases and is in clinical trials for hematological malignancies.[7] This underscores the potential of the **5-Bromo-3-fluoropyridine-2-carboxamide** core in designing novel kinase inhibitors.

Diagram 2: Potential Drug Discovery Applications



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Potential Drug Discovery Pathways

Signaling Pathways

Currently, there is no direct evidence in the reviewed literature linking **5-Bromo-3-fluoropyridine-2-carboxamide** to specific signaling pathways. However, based on the applications of structurally similar molecules, it can be hypothesized that compounds derived from this scaffold may interact with pathways regulated by G-protein coupled receptors (like the adenosine A_{2A} receptor) or serine/threonine kinases (like PIM kinases). Further research is required to elucidate any direct biological activity and its mechanism of action.

Conclusion

5-Bromo-3-fluoropyridine-2-carboxamide is a valuable chemical entity with significant potential as a building block in the synthesis of complex organic molecules, particularly in the realm of drug discovery. Its utility as a synthetic intermediate has been demonstrated, and the prevalence of its core structure in biologically active compounds suggests a promising future for its application in medicinal chemistry. This guide provides a foundational understanding of

its properties, synthesis, and potential applications, serving as a useful starting point for researchers in the field.

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